

Application Notes and Protocols: GA-017 Stock Solution Preparation with DMSO

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Compound of Interest

Compound Name: GA-017

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Introduction

GA-017 is a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinase 1 and 2 (LATS1/2), key components of the Hippo signaling pathway.^{[1][2][3][4][5]} By inhibiting LATS1/2, **GA-017** promotes the nuclear translocation and activation of the transcriptional coactivators Yes-associated protein (YAP) and transcriptional coactivator with PDZ-binding motif (TAZ), leading to the expression of genes that regulate cell proliferation and growth.^{[1][2][6]} These characteristics make **GA-017** a valuable tool for research in areas such as 3D cell culture, organoid formation, and tissue regeneration.^{[1][4][6]} This document provides detailed protocols for the preparation of **GA-017** stock solutions using dimethyl sulfoxide (DMSO) for in vitro research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **GA-017**.

Property	Value	Source(s)
Molecular Weight	343.38 g/mol	[3][7]
CAS Number	2351906-74-4	[3][7][8]
Appearance	Off-white to light yellow solid	[3]
Solubility in DMSO	20.83 mg/mL (60.66 mM) to 69 mg/mL (200.94 mM)	[3][5][7]
IC ₅₀ (LATS1)	4.10 nM	[1][3][5]
IC ₅₀ (LATS2)	3.92 nM	[1][3][5]
Storage (Powder)	-20°C for up to 3 years	[3][7]
Storage (Stock Solution in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[3][7]

Experimental Protocols

Materials

- **GA-017** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM GA-017 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions for cell culture experiments.

- Preparation: Don appropriate PPE. Ensure the work area is clean and sterile, preferably within a laminar flow hood.
- Weighing **GA-017**: Carefully weigh out 1 mg of **GA-017** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Adding DMSO: Using a calibrated pipette, add 291.22 μL of anhydrous DMSO to the microcentrifuge tube containing the **GA-017** powder. Note: The use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility. [\[3\]](#)[\[5\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes to ensure complete dissolution. Gentle warming (up to 80°C) and sonication can be used to aid dissolution if necessary.[\[3\]](#)[\[7\]](#) Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)[\[7\]](#)

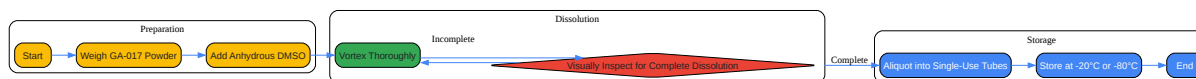
Calculation for Different Stock Concentrations

To prepare stock solutions of different concentrations, use the following formula:

$$\text{Volume of DMSO (in } \mu\text{L)} = [\text{Mass of } \mathbf{GA-017} \text{ (in mg)} / 343.38 \text{ (g/mol)}] / [\text{Desired Concentration (in M)}] * 1,000,000$$

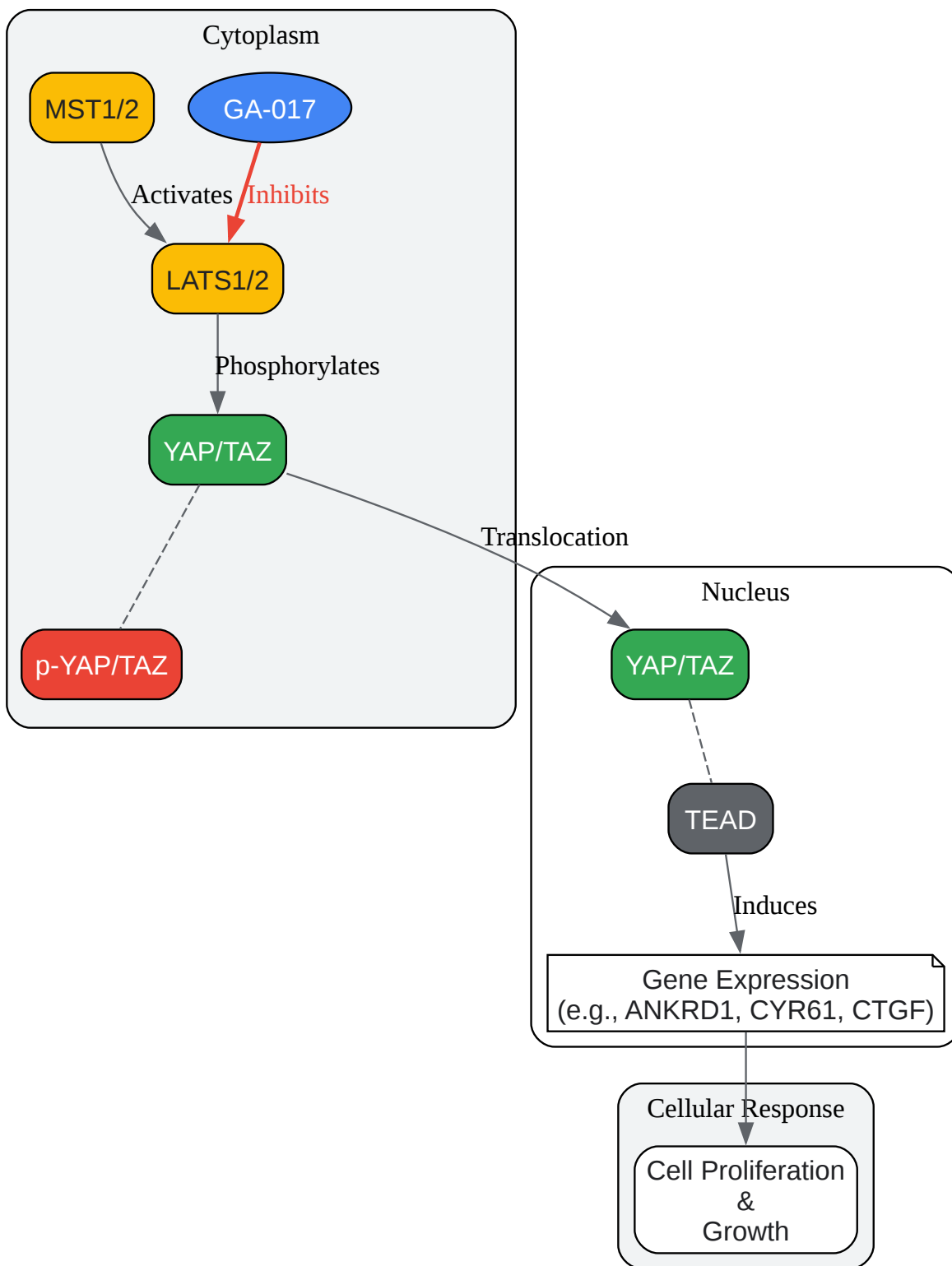
For example, to prepare a 1 mM stock solution from 1 mg of **GA-017**: Volume of DMSO = $(0.001 \text{ g} / 343.38 \text{ g/mol}) / 0.001 \text{ mol/L} = 0.0029122 \text{ L} = 2.9122 \text{ mL}$ [\[3\]](#)[\[7\]](#)

Visualizations



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Caption: Workflow for preparing **GA-017** stock solution.



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Caption: **GA-017** inhibits the Hippo pathway.

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